

In-Depth Technical Guide: Molecular Weight and Characterization of Formaldehyde-d2

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Dideuteriomethanone

Cat. No.: B124363

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and key physicochemical properties of formaldehyde-d2 (CD_2O). It includes a summary of its quantitative data, a description of the experimental protocol for its molecular weight determination via mass spectrometry, and a visualization of its molecular structure. Formaldehyde-d2 is a deuterated analog of formaldehyde, widely utilized in proteomics research, synthetic chemistry, and metabolic studies.^{[1][2][3]}

Quantitative Data Summary

The key quantitative properties of formaldehyde-d2 are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	32.04 g/mol	[1][2][4][5]
Molecular Formula	CD ₂ O	[1][2][3][5]
CAS Number	1664-98-8	[1][2][3][5]
Isotopic Purity (Typical)	≥98 atom % D	[2][5][6]
Synonyms	Dideuteriomethanone, Paraformaldehyde-d ₂ , Deuterated formaldehyde, Formalin-d ₂	[1][2][4][5]
Common Form	~20 wt. % solution in D ₂ O	[5][7]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The molecular weight of formaldehyde-d₂ is experimentally determined using mass spectrometry. This technique separates ions based on their mass-to-charge ratio, providing a precise measurement of the molecular weight.

Objective: To determine the molecular weight of formaldehyde-d₂ and confirm its isotopic enrichment.

Methodology:

- **Sample Preparation:** A dilute solution of formaldehyde-d₂ is prepared, typically from a stock solution (e.g., ~20 wt. % in D₂O).[5][7] The sample is introduced into the mass spectrometer.
- **Ionization:** An appropriate ionization technique is employed to generate molecular ions. For a small, volatile molecule like formaldehyde, techniques such as Electron Ionization (EI) or Chemical Ionization (CI) are suitable.
- **Mass Analysis:** The generated ions are accelerated into a mass analyzer, which separates them based on their mass-to-charge ratio (m/z).

- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Interpretation:** The peak in the mass spectrum corresponding to the molecular ion (M^+) is identified. For formaldehyde-d₂ (CD_2O), this peak will appear at an m/z value corresponding to its molecular weight. The high isotopic purity of the sample (typically ≥ 98 atom % D) ensures that the peak at m/z 32.04 is the most abundant.[2][5][6] The presence of any peak at m/z 30 (corresponding to unlabeled formaldehyde, CH_2O) would indicate incomplete deuteration.

The use of stable isotope-labeled compounds like [¹³CD₂]-formaldehyde in conjunction with mass spectrometry allows for the differentiation between exogenous and endogenous formaldehyde in biological systems.[8]

Synthesis Overview

Formaldehyde-d₂ is a valuable reagent in chemical synthesis.[9] Several synthetic routes have been developed for its preparation. One notable method involves the lead tetraacetate cleavage of ethylene-d₄ glycol, which yields pure, polymeric formaldehyde-d₂. [9] Another approach is the hydrolysis of methylene-d₂ diacetate.[9] The deuterium content of the final product is typically over 98%, reflecting the isotopic purity of the starting deuterated materials. [6][9]

Visualization

Caption: Molecular Structure of Formaldehyde-d₂ (CD_2O).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]

- 2. Formaldehyde-d₂ (D, 98%) ~20% w/w in D₂O - Cambridge Isotope Laboratories, DLM-805-20 [isotope.com]
- 3. Formaldehyde-D₂ (D, 98%) 20% w/w in D₂O | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 4. Formaldehyde D₂ | CAS No- 1664-98-8 | Simson Pharma Limited [simsonpharma.com]
- 5. 甲醛-d₂ 溶液 ~20 wt. % in D₂O, 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. FORMALDEHYDE | Eurisotop [eurisotop.com]
- 8. Measurement of endogenous versus exogenous formaldehyde-induced DNA-protein crosslinks in animal tissues by stable isotope labeling and ultrasensitive mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 9. cdnsciencepub.com [cdnsciencepub.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight and Characterization of Formaldehyde-d₂]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124363#molecular-weight-of-formaldehyde-d2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com